

A Comparative Analysis of USCIS Naturalization Fee Structures

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Compound of Interest

Compound Name: I942

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Introduction:

This guide provides a comparative analysis of the fee structures associated with the United States Citizenship and Immigration Services (USCIS) Form N-400, the Application for Naturalization. The focus of this analysis is on the various fee options available to applicants, including the standard fee, a reduced fee, and a full fee waiver. This report adapts the requested framework to the subject matter, as initial research clarified that "I-942" refers to a USCIS form for a reduced fee, not a chemical or therapeutic agent. The data and protocols presented are based on USCIS regulations and fee schedules effective as of April 1, 2024.

Data Presentation: Comparison of N-400 Fee Options

The following table summarizes the quantitative data for the different fee options available for the Form N-400 application.

Feature	Standard Fee	Reduced Fee	Fee Waiver
Total Cost to Applicant	\$710 (Online) / \$760 (Paper) ^{[1][2]}	\$380 ^{[1][2]}	\$0 ^[1]
Governing Form	Form N-400	Form N-400 (Part 10) ^{[2][3]}	Form I-912, Request for Fee Waiver ^{[4][5]}
Primary Eligibility	All applicants not qualifying for reduction or waiver.	Household income between 150% and 400% of the Federal Poverty Guidelines (FPG). ^{[1][2]}	Household income at or below 150% of FPG, receipt of a means-tested benefit, or financial hardship. ^{[4][5][6]}
Filing Method	Online or Paper ^{[1][3]}	Paper only ^{[1][3]}	Paper only ^{[1][3]}
Biometric Services Fee	Included in the total fee ^[2]	Included in the total fee ^[2]	Waived

Experimental Protocols: Methodology for Requesting a Reduced Fee

The following protocol outlines the procedural steps for an applicant to request a reduced filing fee for the Form N-400.

Objective: To successfully file Form N-400 with a reduced fee by demonstrating eligible household income.

Materials:

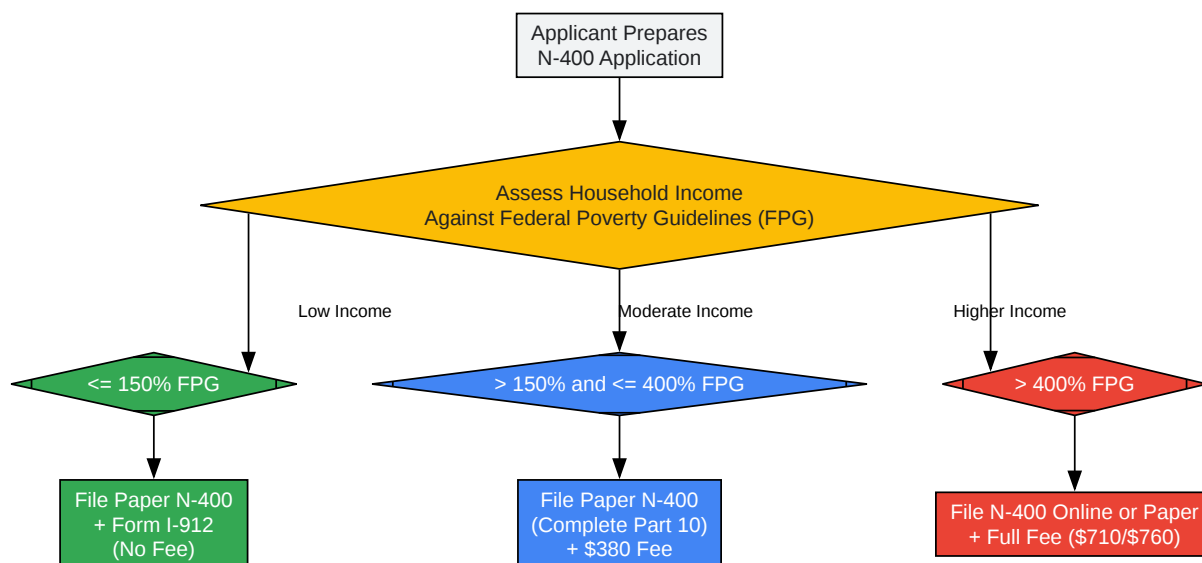
- Completed paper version of Form N-400, Application for Naturalization.
- Supporting documentation for all sources of household income (e.g., recent federal income tax returns, pay stubs, W-2s).^[7]
- Payment of \$380.

Procedure:

- **Determine Eligibility:** The applicant must first verify that their annual household income is greater than 150% but not more than 400% of the Federal Poverty Guidelines for their household size.[1][2] USCIS provides Form I-942P, Income Guidelines for Reduced Fees, for this purpose.[8]
- **Obtain and Complete Form N-400:** The applicant must use the paper version of Form N-400. [3] Online filing is not permitted for those requesting a reduced fee.[1]
- **Complete Reduced Fee Request Section:** On the paper Form N-400, the applicant must select "Yes" in Part 10, Item Number 1, indicating they are applying for a reduced fee.[3] The remainder of Part 10 must be completed with all required details about household income.
- **Compile Supporting Documentation:** The applicant must gather evidence of their household income. The primary evidence is the most recent federal income tax return.[7] If a tax return is not available or does not reflect current income, other evidence such as recent pay stubs or letters from employers can be submitted.[7]
- **Assemble and Submit the Application Package:** The completed paper Form N-400, all supporting income documentation, and the reduced fee payment of \$380 must be mailed to the correct USCIS lockbox facility as specified in the Form N-400 instructions.[9]
- **Await USCIS Decision:** USCIS will review the application and the reduced fee request. If the request is approved, they will process the N-400. If denied, USCIS will notify the applicant and may provide instructions for resubmitting the application with the full fee.[10]

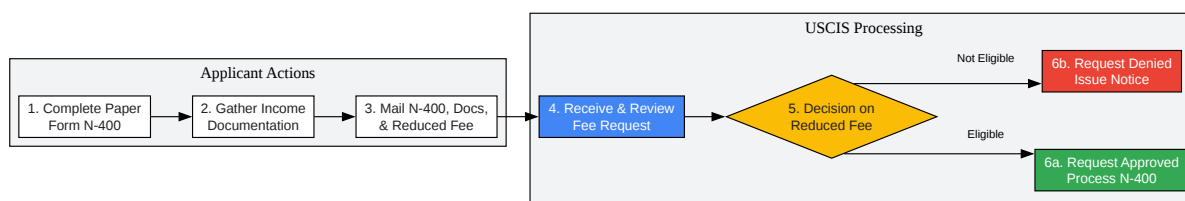
Mandatory Visualization

The diagrams below illustrate the logical workflows and relationships within the N-400 fee application process.



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Caption: N-400 Fee Option Decision Workflow.



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Caption: Reduced Fee Request Experimental Workflow.

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